

Application Notes and Protocols for MTHFD2 Inhibitors in In Vitro Research

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Compound of Interest

Compound Name: *Mthfd2-IN-4*

Cat. No.: *B15610531*

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Introduction

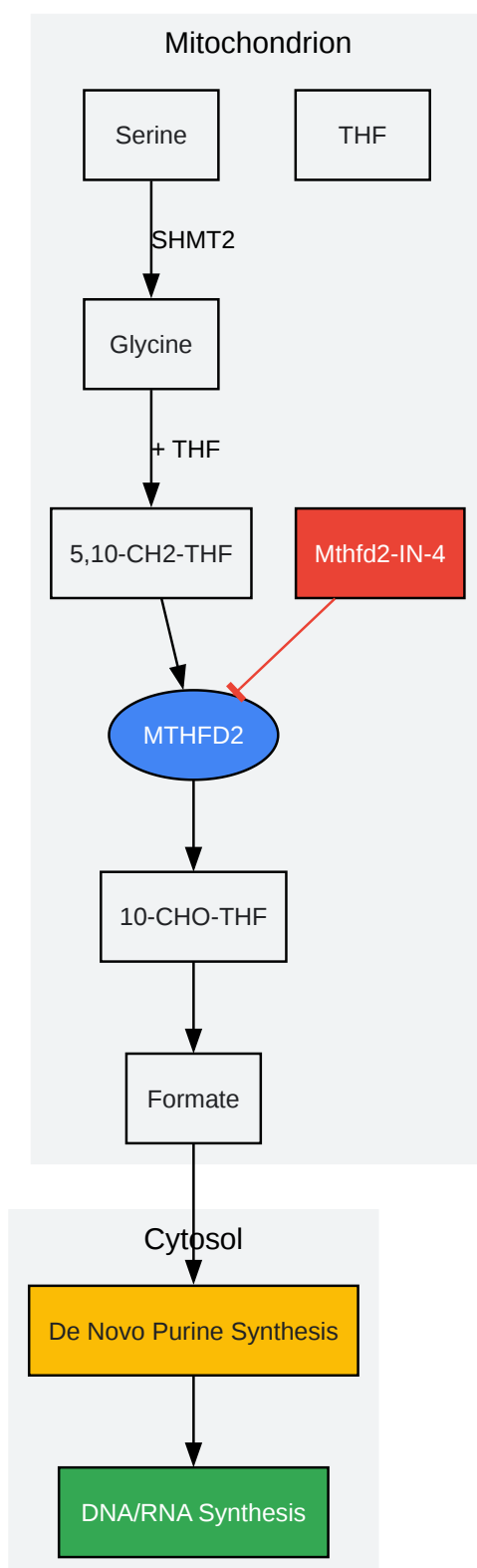
Methylenetetrahydrofolate dehydrogenase 2 (MTHFD2) is a mitochondrial enzyme that plays a critical role in one-carbon (1C) metabolism. It is highly expressed in embryonic and cancerous cells but is largely absent in healthy adult tissues, making it a compelling target for cancer therapy.[1][2][3] MTHFD2 is essential for the de novo synthesis of purines and thymidylate, which are fundamental building blocks for DNA and RNA. Its inhibition disrupts these vital processes, leading to impeded cell proliferation and apoptosis in cancer cells. These application notes provide detailed experimental protocols for the in vitro characterization of MTHFD2 inhibitors, using **Mthfd2-IN-4** as a representative compound.

Mechanism of Action

MTHFD2 catalyzes the conversion of 5,10-methylenetetrahydrofolate to 10-formyltetrahydrofolate, a crucial step in mitochondrial folate metabolism. This process provides one-carbon units for the synthesis of purines and contributes to the cellular redox balance through the production of NADPH.[4] Inhibition of MTHFD2 depletes the intracellular pool of

one-carbon units, thereby disrupting nucleotide synthesis and inducing replication stress, which ultimately leads to cancer cell death.^[4]

Below is a diagram illustrating the central role of MTHFD2 in the one-carbon metabolism pathway and the impact of its inhibition.



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Caption: MTHFD2's role in one-carbon metabolism and its inhibition by **Mthfd2-IN-4**.

Quantitative Data Summary

The following tables summarize the inhibitory activities of various MTHFD2 inhibitors across different cancer cell lines. This data can serve as a reference for designing in vitro experiments.

Table 1: Biochemical Activity of MTHFD2 Inhibitors

Inhibitor	Target(s)	Assay Type	IC50 (nM)	Reference(s)
Mthfd2-IN-5	MTHFD2	Biochemical	66	[5]
TH9619	MTHFD1/MTHFD2	Biochemical	47	[6][7]
TH9028	MTHFD2	Biochemical	11	[5]
LY345899	MTHFD1/MTHFD2	Biochemical	663 (MTHFD2), 96 (MTHFD1)	[2][5][8][9]
DS18561882	MTHFD2	Biochemical	6.3	[6][7]

Table 2: Cell-Based Activity of MTHFD2 Inhibitors

Inhibitor	Cancer Type	Cell Line	IC50 (μM)	Reference(s)
DS18561882	Breast Cancer	MDA-MB-468	0.0063	[7]
DS18561882	Lung Adenocarcinoma	A549	9.013	[7]
LY345899	Colorectal Cancer	SW620	0.663	[7]
TH9619	Acute Myeloid Leukemia	HL-60	~0.01	[7]

Experimental Protocols

Cell Viability Assay (MTT Assay)

This protocol is designed to determine the effect of **Mthfd2-IN-4** on the proliferation and viability of cancer cells.

Workflow Diagram:



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Caption: Workflow for a typical cell viability (MTT) assay.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **Mthfd2-IN-4** (stock solution in DMSO)
- 96-well clear-bottom cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- Plate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density that avoids confluency by the end of the experiment (e.g., 5,000-10,000 cells/well) and incubate for 24 hours.[6]
- Treatment: Prepare serial dilutions of **Mthfd2-IN-4** in complete medium. A typical starting concentration range is 0.01 μ M to 100 μ M.[7] Include a vehicle control with the same final DMSO concentration (typically below 0.5%).[6]
- Incubation: Incubate the plate for a desired duration (e.g., 48, 72, or 96 hours).[6]

- MTT Addition: Add 10 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C.[6]
- Solubilization: Add 100 μ L of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.[6]
- Absorbance Measurement: Read the absorbance at 570 nm using a plate reader.[6]
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control and plot a dose-response curve to determine the IC50 value.[7]

Western Blot Analysis

This protocol is used to assess the levels of MTHFD2 protein and downstream signaling molecules following treatment with **Mthfd2-IN-4**.

Materials:

- Cancer cells treated with **Mthfd2-IN-4**
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- SDS-PAGE and Western blot reagents
- Primary antibodies (e.g., anti-MTHFD2, anti-phospho-AKT, anti- β -actin)
- HRP-conjugated secondary antibody
- ECL substrate and imaging system

Procedure:

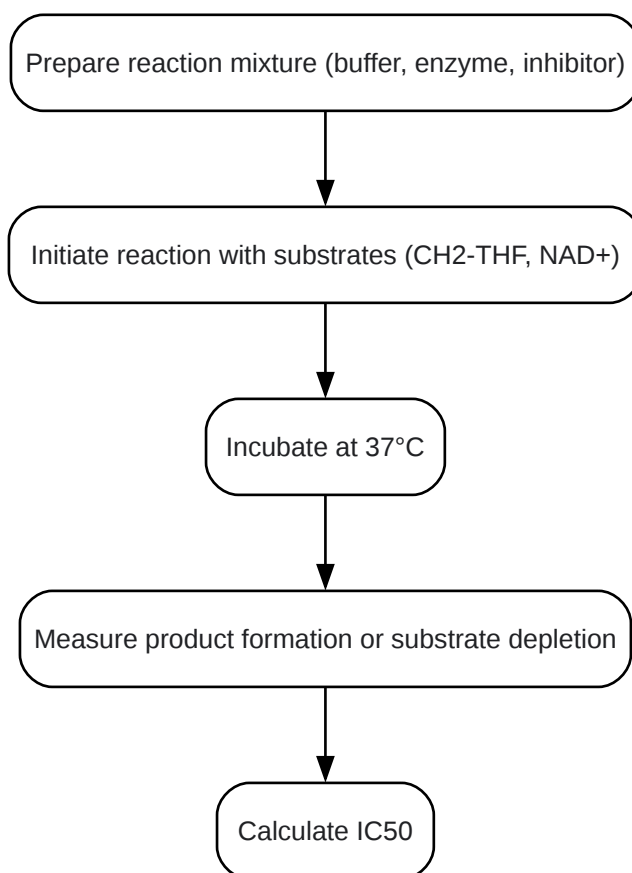
- Cell Lysis: Lyse treated and control cells with lysis buffer.
- Protein Quantification: Determine protein concentration using a standard assay (e.g., BCA).
- SDS-PAGE: Separate equal amounts of protein on an SDS-polyacrylamide gel.
- Transfer: Transfer the separated proteins to a nitrocellulose or PVDF membrane.

- Blocking: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Primary Antibody Incubation: Incubate the membrane with the primary antibody overnight at 4°C.
- Secondary Antibody Incubation: Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.^[7]
- Detection: Add ECL substrate and capture the chemiluminescent signal using an imaging system.^[7]

MTHFD2 Enzyme Inhibition Assay

This biochemical assay directly measures the inhibitory activity of **Mthfd2-IN-4** on purified recombinant MTHFD2 protein.

Workflow Diagram:



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Caption: Workflow for a typical MTHFD2 enzymatic assay.[4]

Procedure:

- Preparation: A reaction mixture containing assay buffer, purified recombinant human MTHFD2 protein, and various concentrations of **Mthfd2-IN-4** is prepared in a 96-well plate. [4]
- Initiation: The enzymatic reaction is started by adding the substrates, 5,10-methylenetetrahydrofolate (CH₂-THF) and NAD⁺. [4]
- Incubation: The reaction is incubated at 37°C for a set period. [4]
- Detection: The reaction is stopped, and the amount of product formed (e.g., NADH) is measured, typically by monitoring the change in absorbance at 340 nm.
- Data Analysis: The percentage of inhibition is calculated for each inhibitor concentration, and the data is fitted to a dose-response curve to determine the IC₅₀ value.

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful technique to confirm the direct binding of **Mthfd2-IN-4** to MTHFD2 within intact cells. Ligand binding stabilizes the target protein, leading to a higher melting temperature. [10]

Procedure:

- Treatment: Treat cells with **Mthfd2-IN-4** or a vehicle control for a specified time (e.g., 1-2 hours). [11]
- Heating: Aliquot the cell suspension and heat the samples to a range of temperatures for a short duration (e.g., 3-5 minutes) using a thermocycler. [10]
- Lysis and Centrifugation: Lyse the cells and centrifuge to separate the soluble protein fraction from the precipitated, denatured proteins. [11]

- Analysis: Analyze the amount of soluble MTHFD2 in the supernatant of each sample by Western blotting.[11]
- Data Analysis: Plot the amount of soluble MTHFD2 as a function of temperature to generate melting curves. A shift in the melting curve to a higher temperature in the inhibitor-treated samples compared to the control indicates target engagement.[10]

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